

# Zoligratinib in vitro research studies

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## Compound Focus: Zoligratinib

CAS No.: 1265229-25-1

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## In Vitro Profile of Zoligratinib

The table below summarizes key quantitative data from in vitro studies.

Parameter	Value	Experimental Context
IC50 (FGFR1)	9.3 nM	Cell-free assay [1]
IC50 (FGFR2)	7.6 nM	Cell-free assay [1]
IC50 (FGFR3)	22 nM	Cell-free assay [1]
IC50 (FGFR4)	290 nM	Cell-free assay [1]
Cellular Activity (pERK IC50)	~100-300 nM	Inhibition of FGFR autophosphorylation in DMS114 (FGFR1), SNU-16 (FGFR2), KMS11 (FGFR3) lines [1]
Antiproliferative Activity (IC50)	Varied across 327-cell line panel	4-day incubation; selective activity in lines with FGFR alterations [1]
Activity vs. Gatekeeper Mutant	Retains activity	Against FGFR2 V564F mutation [1]

## Experimental Protocols for In Vitro Studies

For researchers aiming to replicate or build upon these findings, here are the core methodologies cited in the literature.

### Kinase Assay (Biochemical)

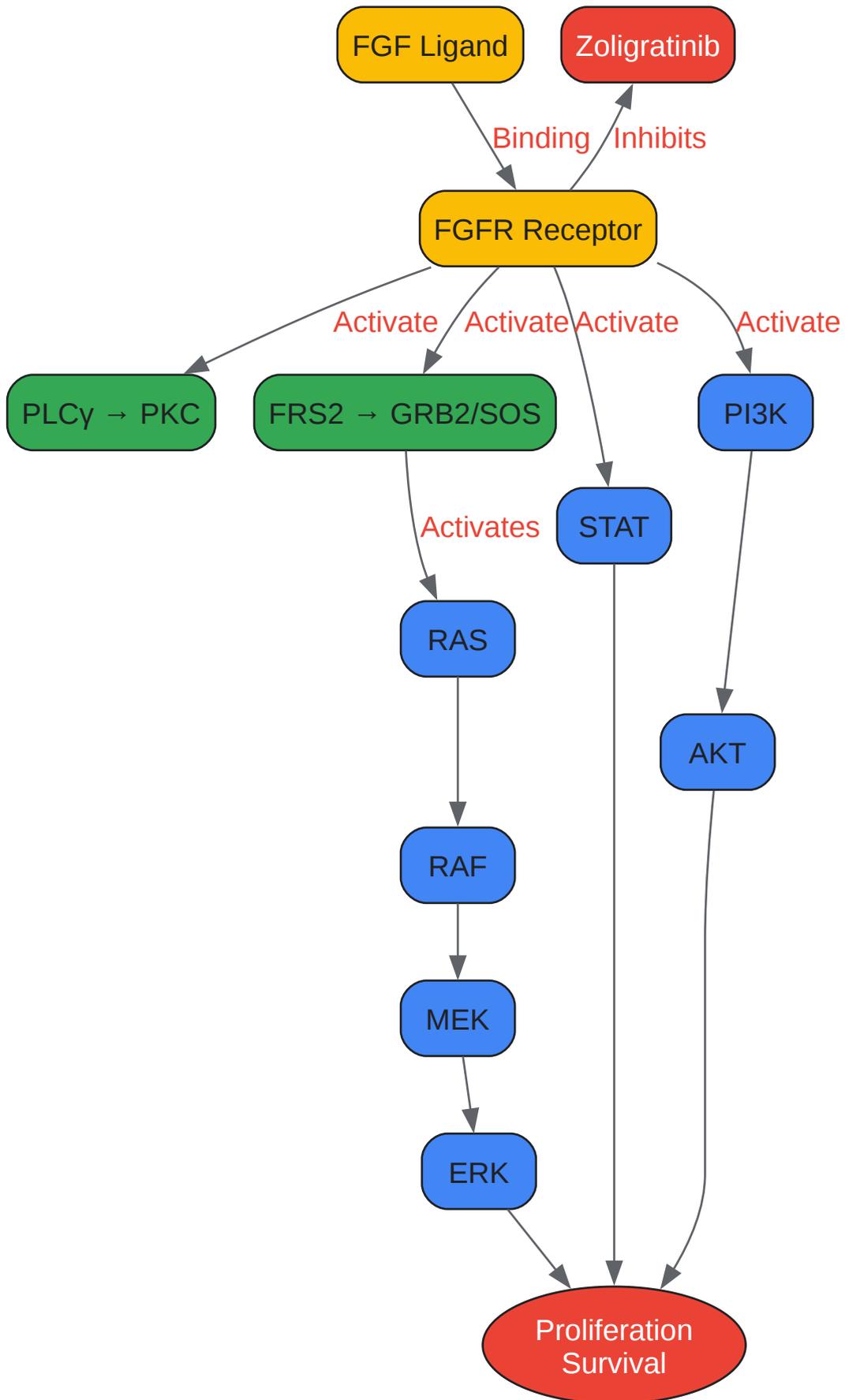
- **Purpose:** To measure the direct inhibitory effect of **zoligratinib** on the kinase activity of purified FGFR proteins.
- **Method Details:**
  - **FGFR1 Inhibition:** A **radiometric filter assay** is used. The incorporation of ( $^{33}\text{Pi}$ ) into a substrate is measured with a microplate scintillation counter to determine remaining kinase activity [1].
  - **Other Kinases (Selectivity Profiling):** The phosphorylation activities of other kinases (e.g., LCK, EGFR, KIT) on substrate peptides are determined by a **homogeneous time-resolved fluorescence (HTRF) assay** using a LANCE Eu-W1024 labeled anti-phosphotyrosine antibody. Time-resolved fluorescence is measured with an EnVision HTS microplate reader [1].

### Cell-Based Antiproliferative Assay

- **Purpose:** To determine the effect of **zoligratinib** on the viability of cancer cell lines.
- **Method Details:**
  - **Cell Lines:** A broad panel of 327 human tumor cell lines, including models with FGFR genetic alterations (e.g., amplifications, mutations, fusions) [1].
  - **Procedure:** Cells are seeded in 96-well plates and exposed to a concentration range of **zoligratinib** (0.076 to 10,000 nM) for **4 days**.
  - **Viability Measurement:** After incubation, a Cell Counting Kit-8 (CCK-8) solution is added. After further incubation, the absorbance at 450 nm is measured with a microplate reader.
  - **Data Analysis:** Antiproliferative activity is calculated as  $((1 - T/C) \times 100 (\%))$ , where T and C represent the absorbance of drug-treated and untreated control cells, respectively. The IC50 values are calculated from the dose-response curve [1].

## Signaling Pathway and Experimental Workflow

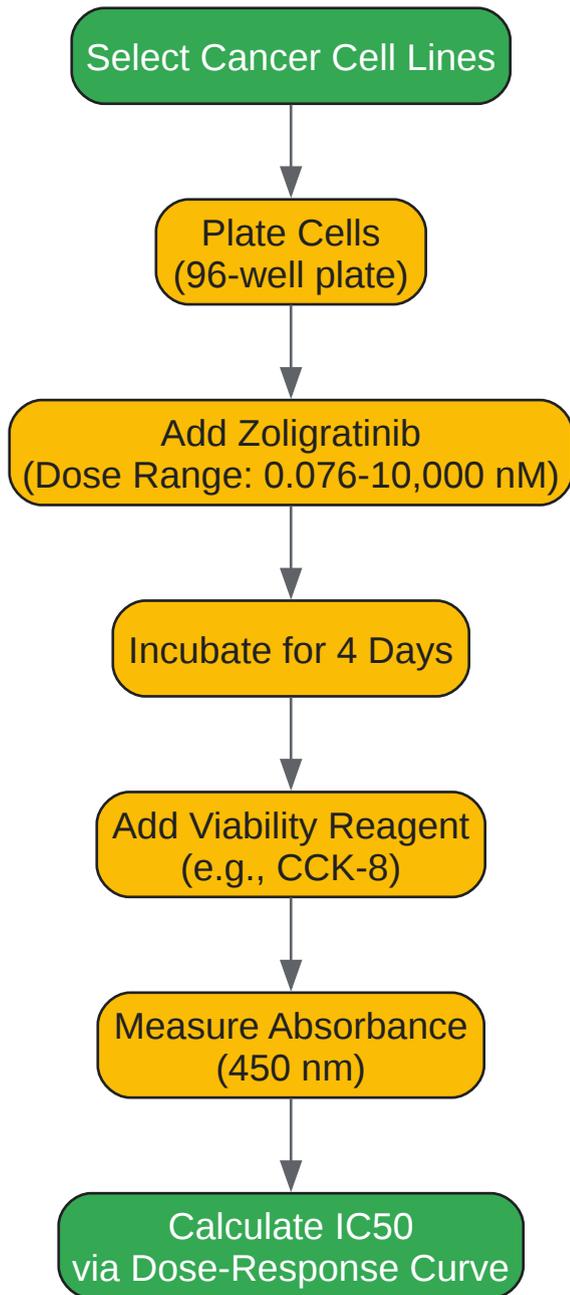
The following diagrams, created with Graphviz, illustrate the core concepts of **zoligratinib**'s mechanism and its in vitro testing.



Zoligratinib inhibits FGFR signaling, blocking downstream pathways that drive cell proliferation and survival.

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**Zoligratinib** mechanism of action diagram.



Key steps for in vitro cell-based profiling of Zoligratinib.

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*In vitro cell assay workflow.*

## Research Context and Notes

- **Clinical Status:** According to the provided data, **zoligratinib** has been evaluated in clinical trials (Phase 1 and Phase 2), but development appears to have been terminated [1]. Much of the available research focuses on earlier-generation FGFR inhibitors.
- **Overcoming Resistance:** A key preclinical finding is that **zoligratinib** can inhibit the FGFR2 **V564F gatekeeper mutation**, which is a common mechanism of resistance to other FGFR inhibitors [2] [1]. This highlights its potential as a tool for studying resistance.

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## References

1. Zoligratinib (Debio-1347) | FGFR inhibitor | Mechanism [selleckchem.com]
2. Landscape of Clinical Resistance Mechanisms to FGFR Inhibitors in FGFR2-Altered Cholangiocarcinoma - PMC [pmc.ncbi.nlm.nih.gov]

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